

The Emergence of Pentadecanal: A Scientific and Technical Chronicle

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Compound of Interest

Compound Name: Pentadecanal

Cat. No.: B032716

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For the attention of researchers, scientists, and professionals in drug development, this technical guide provides an in-depth exploration of the discovery, history, and scientific significance of **pentadecanal**. Charting its journey from early organic synthesis to its role in modern biochemical research, this document offers a comprehensive overview of its properties, synthesis, and analytical methodologies.

First identified in the broader context of long-chain aliphatic compound research, **pentadecanal**'s story is intrinsically linked to the development of synthetic organic chemistry. While a singular "discovery" paper for **pentadecanal** is not prominent in the historical record, its existence and synthesis are a logical extension of the foundational work on its corresponding alcohol, 1-pentadecanol. The first documented synthesis of 1-pentadecanol in 1924 by P. A. Levene and F. A. Taylor, as part of their investigation into lipids, laid the groundwork for the subsequent creation of **pentadecanal** through oxidation.[1]

Pentadecanal, a long-chain fatty aldehyde, is a component of essential oils from various plants, including *Solanum elaeagnifolium* and *Cassia siamea*. [2] It also plays a role as a volatile oil component and a plant metabolite. [2] In recent years, its utility has expanded into biochemical research, particularly in studies related to lipid metabolism and fatty acid synthesis. [3]

Physicochemical Properties and Identification

Pentadecanal is a white to almost white crystalline powder at room temperature. [3] Its fundamental properties are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
Molecular Formula	C ₁₅ H ₃₀ O	[3]
Molecular Weight	226.40 g/mol	[2]
CAS Number	2765-11-9	[3]
Melting Point	24 - 26 °C	[3]
Boiling Point	182 - 184 °C at 23 mmHg	[3]
IUPAC Name	pentadecanal	[2]

Historical and Modern Synthesis Protocols

The synthesis of aldehydes has been a cornerstone of organic chemistry for over a century. Early methods for preparing aldehydes often involved the oxidation of primary alcohols. Given the synthesis of 1-pentadecanol in 1924, it is highly probable that early preparations of **pentadecanal** would have utilized such established oxidation techniques.

A widely used and efficient modern method for the oxidation of primary alcohols to aldehydes under mild conditions is the Swern oxidation. This method is particularly suitable for the synthesis of **pentadecanal** from 1-pentadecanol.

Experimental Protocol: Swern Oxidation of 1-Pentadecanol to Pentadecanal

This protocol outlines a general procedure for the Swern oxidation, which can be specifically adapted for the synthesis of **pentadecanal**.^[4]

Materials:

- 1-Pentadecanol
- Oxalyl chloride
- Dimethyl sulfoxide (DMSO)

- Triethylamine (Et₃N)
- Anhydrous dichloromethane (DCM)
- Inert atmosphere (Nitrogen or Argon)
- Dry ice/acetone bath

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere, dissolve oxalyl chloride in anhydrous DCM and cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add a solution of DMSO in anhydrous DCM to the cooled solution.
- After stirring for a brief period, add a solution of 1-pentadecanol in anhydrous DCM dropwise to the reaction mixture.
- Continue stirring at -78 °C for approximately 30-60 minutes.
- Add triethylamine to the reaction mixture to quench the reaction.
- Allow the reaction to warm to room temperature.
- The reaction mixture can then be worked up by washing with water and brine, followed by drying the organic layer and removing the solvent under reduced pressure to yield crude **pentadecanal**.
- Further purification can be achieved through column chromatography.



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- 1. benchchem.com [benchchem.com]
- 2. Pentadecanal | C15H30O | CID 17697 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
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